

Desthiobiotin-PEG4-acid: A Technical Overview for Advanced Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Desthiobiotin-PEG4-acid

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For Researchers, Scientists, and Drug Development Professionals

Desthiobiotin-PEG4-acid is a versatile bifunctional molecule integral to contemporary life sciences research, particularly in the fields of proteomics and targeted drug development. Its unique structure, combining a desthiobiotin moiety, a polyethylene glycol (PEG) spacer, and a terminal carboxylic acid, offers distinct advantages for affinity-based applications and the synthesis of complex bioconjugates. This guide provides a detailed examination of its chemical properties, core applications, and relevant experimental protocols.

Core Chemical and Physical Properties

Desthiobiotin-PEG4-acid is characterized by its specific molecular structure that dictates its function. The desthiobiotin group provides a reversible binding affinity for streptavidin, the PEG4 linker enhances aqueous solubility and provides spatial separation, and the terminal carboxylic acid serves as a reactive handle for conjugation.

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₉ N ₃ O ₈	[1][2][3]
Molecular Weight	461.55 g/mol	[1][2][3]
Appearance	Viscous Liquid	[1][2]
Color	Colorless to light yellow	[1][4]
Purity	Typically ≥95%	[1][3]
Storage Conditions	-20°C, protect from light, stored under nitrogen	[1][3]
Solubility	Soluble in DMSO and DMF	[5]
SMILES Representation	C--INVALID-LINK-- [C@H]1CCCCC(NCCOCCO CCOCCOCC(O)=O)=O	[1][3]

Key Applications in Research and Development

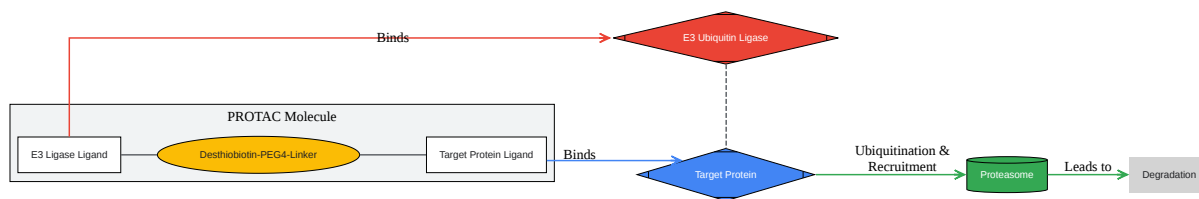
The unique features of **Desthiobiotin-PEG4-acid** make it a valuable tool for several advanced applications.

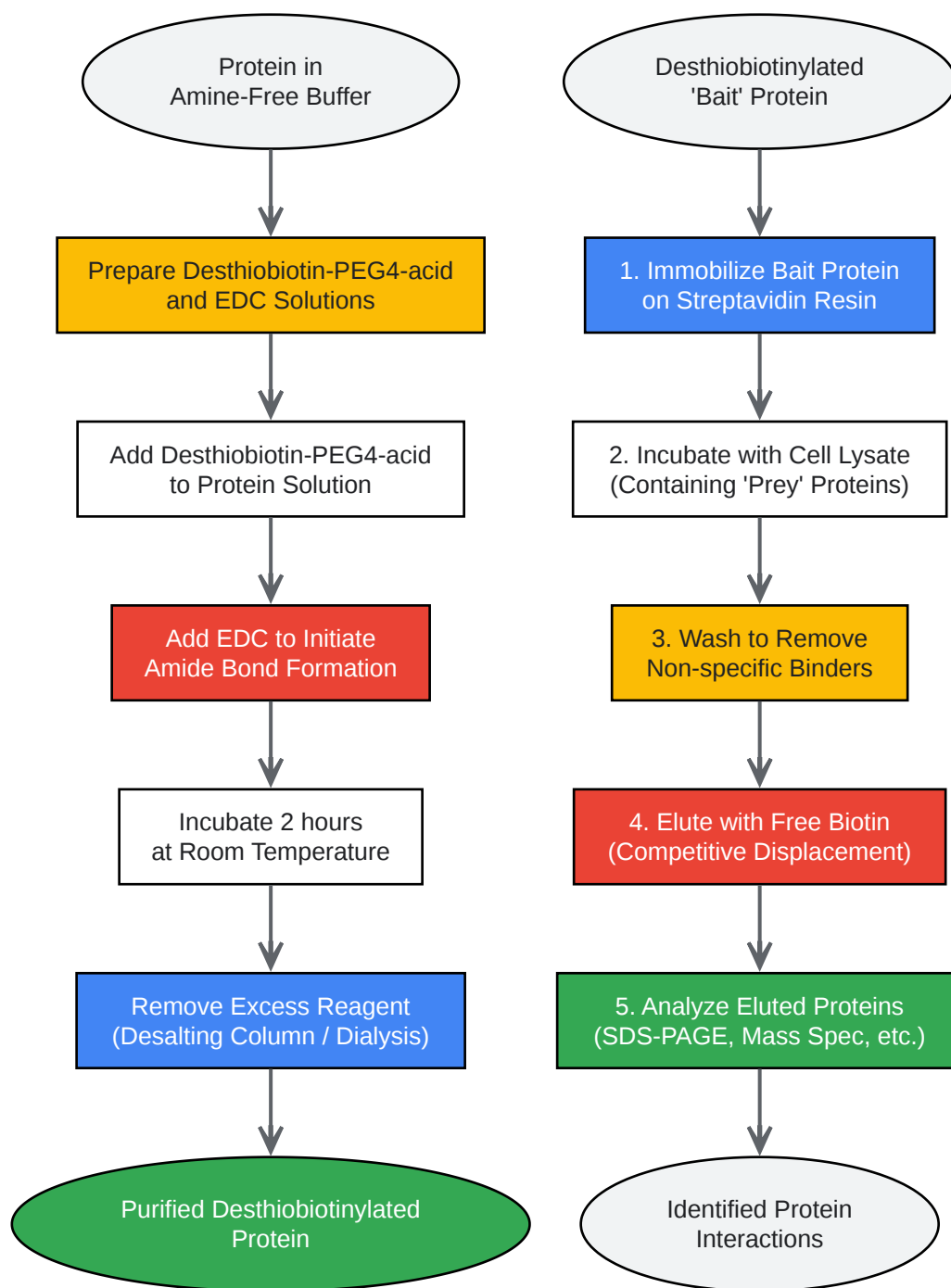
Affinity Purification and Pull-Down Assays

Desthiobiotin is a sulfur-free analog of biotin that binds to streptavidin with high specificity but with a lower affinity ($K_d = 10^{-11}$ M) compared to the very strong biotin-streptavidin interaction ($K_d = 10^{-15}$ M)[5][6]. This moderate affinity is highly advantageous for affinity purification and pull-down assays. It allows for the gentle elution of captured biomolecules using mild conditions, such as competitive displacement with free biotin[5][6][7]. This "soft-release" characteristic helps preserve the integrity of protein complexes and minimizes the co-purification of endogenous biotinylated molecules that would remain bound under harsher elution conditions[6][8].

PROTAC Linker Synthesis

Desthiobiotin-PEG4-acid is widely used as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs)[1][2]. PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome[1][2][9]. The PEG4 linker provides the necessary spacing and flexibility for the two ends of the PROTAC to bind their respective targets effectively.





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- To cite this document: BenchChem. [Desthiobiotin-PEG4-acid: A Technical Overview for Advanced Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12410201#desthiobiotin-peg4-acid-chemical-structure]

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